

Safety and handling of 2,6-Dinitro-4-fluorophenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,6-Dinitro-4-fluorophenol

Cat. No.: B1294825

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An In-depth Technical Guide to the Safe Handling of **2,6-Dinitro-4-fluorophenol** for Research and Development Professionals

Foreword: A Proactive Stance on Chemical Safety

This document provides a comprehensive technical guide on the safe handling, storage, and emergency procedures for **2,6-Dinitro-4-fluorophenol** (CAS No. 364-32-9). As research and development professionals, our primary responsibility extends beyond scientific discovery to encompass the unwavering safety of ourselves, our colleagues, and our environment.

Critical Safety Caveat: **2,6-Dinitro-4-fluorophenol** belongs to the dinitrophenol class of compounds. While specific toxicological data for this fluorinated analog is limited, the safety profile is conservatively and necessarily extrapolated from its close structural analog, 2,4-Dinitrophenol (DNP). DNP is a well-documented, highly toxic compound with a history of severe and fatal human poisonings.^{[1][2][3]} It functions as a cellular poison by uncoupling oxidative phosphorylation, a mechanism that disrupts cellular energy production and can lead to catastrophic systemic effects.^[1] Therefore, all procedures outlined in this guide are based on the assumption that **2,6-Dinitro-4-fluorophenol** presents a similar, high-level hazard. A rigorous and cautious approach is not merely recommended; it is mandatory.

Section 1: Compound Identification and Physicochemical Properties

A foundational understanding of a compound's physical and chemical properties is the first step in a robust safety assessment. These characteristics influence its behavior under laboratory conditions and inform appropriate handling and storage protocols.

Property	Value	Source(s)
CAS Number	364-32-9	[4][5][6]
Molecular Formula	C ₆ H ₃ FN ₂ O ₅	[4][6][7]
Molecular Weight	202.10 g/mol	[6][7]
Appearance	Yellow crystalline solid/powder	[4][8]
Melting Point	54-56 °C	[5][9]
Boiling Point	255.6 °C (Predicted)	[5][9]
Solubility	Sparingly soluble in water; Soluble in organic solvents like ethanol and acetone.	[4]
pKa	2.96 (Predicted)	[4][9]

Section 2: Hazard Identification and Toxicological Profile

The primary danger associated with dinitrophenols is their profound effect on cellular metabolism. This is not a conventional toxicity profile; it is a direct and rapid disruption of life-sustaining energy processes.

GHS Hazard Classification (Anticipated)

Based on analog data, **2,6-Dinitro-4-fluorophenol** should be handled as a substance with the following GHS hazards:

- H300: Fatal if swallowed.
- H311 + H331: Toxic in contact with skin or if inhaled.[10]

- H372: Causes damage to organs through prolonged or repeated exposure.[10]
- H228: Flammable solid.
- Explosive Risk: Dinitrophenols can be highly explosive when dry and subjected to heat, shock, or friction.[11][12]

Mechanism of Toxicity: Uncoupling Oxidative Phosphorylation

The toxicity of dinitrophenols stems from their ability to act as proton ionophores, shuttling protons across the inner mitochondrial membrane. This action dissipates the proton gradient that is essential for the production of ATP by ATP synthase. Instead of being converted into ATP, the energy from cellular metabolism is released as heat.[1] This uncoupling leads to a rapid increase in metabolic rate and a subsequent, often uncontrollable, rise in body temperature (hyperthermia), which is a hallmark of DNP poisoning.[1][2]

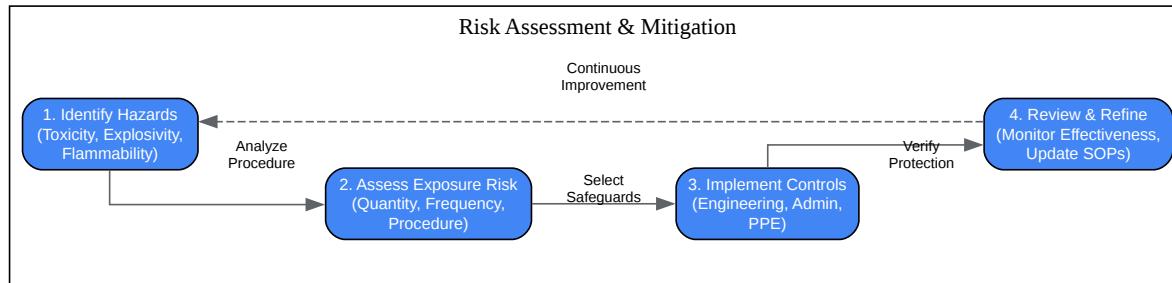
Routes of Exposure and Symptomatology

Exposure can occur via inhalation, skin contact, ingestion, and eye contact.[12] The compound can be readily absorbed through the skin, making dermal contact a significant risk.[11]

- Acute Exposure Symptoms: The onset of symptoms can be rapid. Early signs include tachycardia (rapid heart rate), agitation, diaphoresis (profuse sweating), shortness of breath, headache, and dizziness.[1][2][13] This can quickly progress to severe hyperthermia, leading to multi-organ failure, rhabdomyolysis, seizures, coma, and cardiac arrest.[1][2]
- Chronic Exposure Symptoms: Long-term exposure to dinitrophenols has been linked to the formation of cataracts, skin lesions, and adverse effects on the cardiovascular and central nervous systems.[12][13]

Section 3: Risk Assessment and Mitigation Workflow

A systematic approach to risk assessment is crucial. The following workflow illustrates the continuous cycle of hazard evaluation and control implementation required when working with high-hazard compounds.



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Caption: A cyclical workflow for risk assessment and mitigation.

Section 4: Standard Operating Procedures (SOPs) for Safe Handling

Adherence to a multi-layered safety protocol is the only acceptable method for handling **2,6-Dinitro-4-fluorophenol**.

Engineering Controls: The First Line of Defense

Engineering controls are designed to isolate the researcher from the chemical hazard.

- Chemical Fume Hood: All manipulations of **2,6-Dinitro-4-fluorophenol**, including weighing, transfers, and solution preparation, MUST be performed inside a certified chemical fume hood.[12][14] This is non-negotiable and serves to contain potentially toxic dusts and aerosols.
- Safety Equipment: An eyewash station and a safety shower must be readily accessible and tested regularly.[11][14][15]

Personal Protective Equipment (PPE): The Last Line of Defense

PPE does not eliminate the hazard, but it provides a critical barrier against exposure.

Area	Required PPE	Rationale and Best Practices
Body	Flame-retardant lab coat, long pants, closed-toe shoes.	Provides a barrier against spills. Clothing must be removed immediately if contaminated.[11][14]
Hands	Double-gloving with nitrile or viton gloves.	Mandatory.[12][14] Allows for the safe removal of the outer glove after a transfer or in case of contamination, preventing the spread of the compound. Gloves must be inspected for integrity before use.[14]
Eyes	Impact- and splash-resistant safety goggles.	Protects against accidental splashes and airborne particles.[11][15]
Respiratory	A NIOSH-approved respirator may be required.	Use should be determined by a formal risk assessment, especially if there's a potential for aerosol generation or if engineering controls are insufficient.[11][15]

Experimental Protocol: Weighing and Solution Preparation

This protocol is designed to minimize dust generation and potential exposure.

- Preparation: Don all required PPE before entering the designated work area. Ensure the fume hood sash is at the appropriate height.

- Staging: Place all necessary equipment (spatula, weigh boat, beaker with stir bar, solvent) inside the fume hood.
- Weighing:
 - Carefully open the stock container inside the fume hood.
 - If the material is a dry powder, consider moistening it with a small amount of the intended solvent to reduce dust, as dry dinitrophenols can be explosive.[11][15]
 - Use a clean spatula to transfer the approximate amount of solid to the weigh boat on a tared balance.
 - Close the stock container immediately.
- Transfer:
 - Carefully add the weighed solid to the beaker containing the solvent.
 - Use a small amount of solvent to rinse the weigh boat and spatula to ensure a complete and quantitative transfer.
- Dissolution: Place the beaker on a stir plate within the fume hood to complete the dissolution.
- Cleanup:
 - Dispose of the outer pair of gloves and the weigh boat into a designated solid hazardous waste container located inside the fume hood.[12]
 - Wipe down the work surface with an appropriate solvent and decontaminating solution.
 - Remove inner gloves and wash hands thoroughly with soap and water after exiting the lab.[11][14][15]

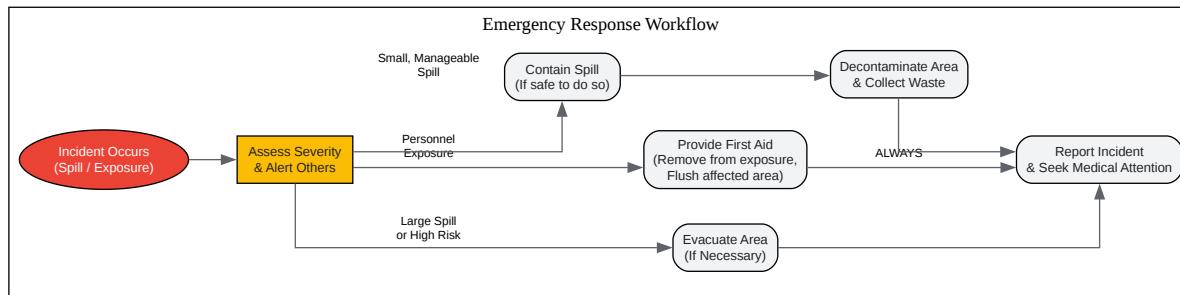
Section 5: Storage and Waste Management

Proper storage and disposal are critical to prevent accidental exposure and environmental contamination.

- Storage: Store in a tightly closed, clearly labeled container in a cool, dry, and well-ventilated area.[\[11\]](#)[\[16\]](#) Keep away from heat, sources of ignition, and incompatible materials such as strong oxidizing agents.[\[11\]](#) The storage location should be secure and accessible only to authorized personnel.
- Waste Disposal:
 - **2,6-Dinitro-4-fluorophenol** and materials contaminated with it are considered acutely hazardous waste.
 - All waste must be disposed of in accordance with local, state, and federal regulations.[\[17\]](#)
 - Solid Waste: Contaminated items (gloves, weigh boats, paper towels) must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.[\[12\]](#)
 - Liquid Waste: Unused solutions or reaction mixtures must be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.[\[10\]](#)

Section 6: Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.



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Caption: A workflow for responding to spills or personnel exposure.

Spill Response

- Evacuate: Immediately alert others in the area and evacuate all non-essential personnel.[11]
- Isolate: If safe to do so, remove all ignition sources.[11][15]
- Contain: Prevent the spill from spreading or entering drains.
- Cleanup (for trained personnel only):
 - Wear full PPE, including respiratory protection.
 - Gently cover the spill with an absorbent material.
 - Moisten the material with water to prevent dust generation.[15]
 - Carefully collect the material using non-sparking tools and place it into a sealed, labeled container for hazardous waste disposal.[15]
 - Decontaminate the area thoroughly.

Personnel Exposure

Medical treatment is supportive as there is no specific antidote for dinitrophenol poisoning.[\[1\]](#)[\[2\]](#)
Time is critical.

- Skin Contact: Immediately remove all contaminated clothing while under a safety shower.[\[11\]](#)
[\[14\]](#) Flush the affected area with copious amounts of water for at least 15 minutes.[\[12\]](#)[\[14\]](#)
[\[15\]](#) Seek immediate medical attention.[\[14\]](#)[\[15\]](#)
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes at an eyewash station, holding the eyelids open.[\[12\]](#)[\[14\]](#) Seek immediate medical attention.[\[14\]](#)
- Inhalation: Move the affected person to fresh air immediately.[\[12\]](#)[\[15\]](#) If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth) and seek immediate medical attention.[\[15\]](#)
- Ingestion: Do NOT induce vomiting.[\[12\]](#)[\[15\]](#) Rinse the mouth thoroughly with water.[\[10\]](#)[\[12\]](#)
Seek immediate medical attention.[\[14\]](#)[\[15\]](#) Provide the Safety Data Sheet (SDS) to the emergency medical personnel.

Fire Response

- Hazard: Dry **2,6-Dinitro-4-fluorophenol** is a flammable solid and poses an explosion hazard, especially when heated under confinement.[\[11\]](#) Fires will produce poisonous gases, including nitrogen oxides and carbon monoxide.[\[11\]](#)
- Action: Evacuate the area immediately. If the fire is small and you are trained, use a dry chemical, CO₂, water spray, or alcohol foam extinguisher.[\[11\]](#) For larger fires, call emergency responders and inform them of the material involved. Cool fire-exposed containers with water spray from a safe distance.[\[11\]](#)

Conclusion

2,6-Dinitro-4-fluorophenol is a high-hazard compound that demands the utmost respect and a disciplined adherence to safety protocols. Its potential for severe, rapid-onset toxicity necessitates that all handling be performed with a comprehensive understanding of the risks and the implementation of robust engineering controls, appropriate PPE, and well-rehearsed

emergency procedures. By integrating the principles and protocols within this guide into all laboratory workflows, researchers can mitigate the inherent risks and maintain a safe environment for scientific advancement.

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- To cite this document: BenchChem. [Safety and handling of 2,6-Dinitro-4-fluorophenol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1294825#safety-and-handling-of-2-6-dinitro-4-fluorophenol>

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